

3-Aminothietane-3-carboxylic acid CAS number and molecular formula

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Compound of Interest

Compound Name: 3-Aminothietane-3-carboxylic acid

Cat. No.: B140804

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Technical Guide: 3-Aminothietane-3-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Core Compound Information

CAS Number: 138650-26-7[1]

Molecular Formula: C₄H₇NO₂S[1][2]

This document serves as a technical guide to **3-Aminothietane-3-carboxylic acid**, consolidating available data on its chemical properties and structural characteristics. Due to the limited extent of published research specifically on this molecule, this guide also provides generalized experimental workflows relevant to the characterization of novel amino acids.

Physicochemical Data

The following table summarizes the key physicochemical properties of **3-Aminothietane-3-carboxylic acid**, compiled from publicly available data.

Property	Value	Source
Molecular Weight	133.17 g/mol	[1]
Purity	≥98%	[1]
Topological Polar Surface Area (TPSA)	63.32 Å ²	[1]
LogP	-0.4847	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	2	[1]
Rotatable Bonds	1	[1]

Structural and Conformational Insights

While detailed biological studies on **3-Aminothietane-3-carboxylic acid** are not extensively available in peer-reviewed literature, theoretical and spectroscopic conformational studies of its dipeptide derivatives have been conducted. These studies indicate that **3-Aminothietane-3-carboxylic acid** (referred to as Attc in the literature), a four-membered ring thioether analogue of S-methylcysteine, can adopt an extended C5 conformation. This conformation is stabilized by an inter-residue NH...S interaction. In the context of a capped dipeptide, Cbz-(Attc)₂-NHMe, successive C5-C6_y motifs were observed, leading to a fully extended 2.0₅-helix conformation in the gas phase. In solution, this extended conformation is in competition with a C10 conformation.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis or biological evaluation of **3-Aminothietane-3-carboxylic acid** are not readily available in the public domain. However, a general workflow for the synthesis and characterization of a novel amino acid like **3-Aminothietane-3-carboxylic acid** is presented below. This workflow represents a standard approach in medicinal chemistry and drug discovery.

Caption: Generalized workflow for the synthesis and evaluation of a novel amino acid.

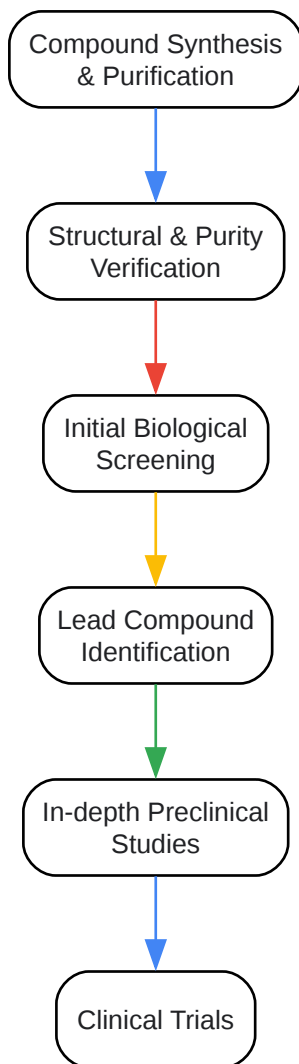
Signaling Pathways

Currently, there is no published research that implicates **3-Aminothietane-3-carboxylic acid** in any specific biological or signaling pathways. Further investigation would be required to determine its molecular targets and mechanism of action.

Logical Relationships in Drug Discovery

The development of a novel amino acid like **3-Aminothietane-3-carboxylic acid** for therapeutic purposes would follow a logical progression from initial synthesis to preclinical evaluation. The following diagram illustrates this general relationship.

Logical Progression in Amino Acid Drug Discovery



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Caption: A simplified logical flow for the development of a novel amino acid therapeutic.

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References

- 1. US10836708B2 - Process for the synthesis of (s) 3-amino-4-(difluoromethylenyl)cyclopent-1-ene-1-carboxylic acid - Google Patents [patents.google.com]
- 2. US5610163A - Esters of thienyl carboxylic acids and amino alcohols and their quaternization products - Google Patents [patents.google.com]
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